

# 6-Methyl-2-vinylpyridine: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 6-Methyl-2-vinylpyridine

Cat. No.: B072503

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This technical guide provides a detailed overview of the structure, formula, and key properties of **6-Methyl-2-vinylpyridine**. It includes a summary of its physicochemical properties, a detailed experimental protocol for its synthesis, and visualizations of its chemical structure and a representative synthesis workflow.

## Chemical Structure and Formula

**6-Methyl-2-vinylpyridine**, also known as 2-methyl-6-vinylpyridine, is a heterocyclic aromatic compound. Its structure consists of a pyridine ring substituted with a methyl group at the 6-position and a vinyl group at the 2-position.

Molecular Formula:  $C_8H_9N$

CAS Number: 1122-70-9

Synonyms: 2-Methyl-6-vinylpyridine, 6-Methyl-2-ethenylpyridine

The structural formula of **6-Methyl-2-vinylpyridine** is depicted in the diagram below.

Caption: Chemical structure of **6-Methyl-2-vinylpyridine**.

## Physicochemical Properties

A summary of the available quantitative data for **6-Methyl-2-vinylpyridine** and the closely related compound 2-vinylpyridine is presented in the table below for comparative purposes. It is important to note that specific experimental data for **6-Methyl-2-vinylpyridine** is limited in the public domain, and some values are extrapolated or based on data for similar compounds.

Property	6-Methyl-2-vinylpyridine	2-Vinylpyridine
Molecular Weight	119.16 g/mol	105.14 g/mol [1]
Boiling Point	Not available	159.5 °C[1]
Melting Point	Not available	-50 °C[1]
Density	Not available	0.9985 g/cm <sup>3</sup> at 20 °C[1]
Refractive Index	Not available	n <sub>20</sub> /D 1.549[1]

## Experimental Protocol: Synthesis of 6-Methyl-2-vinylpyridine

The following is a representative experimental protocol for the synthesis of **6-Methyl-2-vinylpyridine** from 2,6-dimethylpyridine and formaldehyde. This method is based on a catalytic conversion process.

Materials:

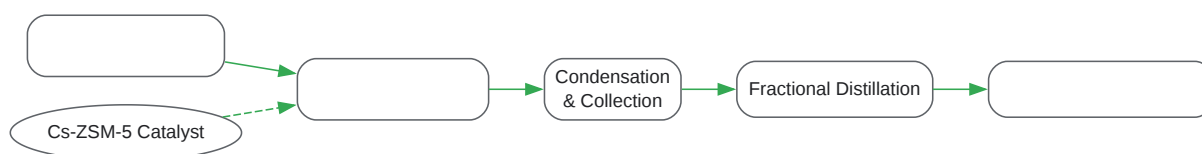
- 2,6-Dimethylpyridine (Lutidine)
- Formaldehyde (37 wt. % solution in water)
- Cesium-modified ZSM-5 catalyst (Cs-ZSM-5)
- Inert gas (e.g., Nitrogen or Argon)
- Standard laboratory glassware for reaction, distillation, and purification
- Analytical equipment for product characterization (e.g., GC-MS, NMR)

Procedure:

- **Catalyst Preparation:** A cesium-modified ZSM-5 (Cs-ZSM-5) catalyst is typically used for this reaction. The catalyst is packed into a fixed-bed reactor.
- **Reaction Setup:** The reactor is heated to the desired reaction temperature, typically around 300-400°C.
- **Reactant Feed:** A mixture of 2,6-dimethylpyridine and formaldehyde is fed into the reactor over the catalyst bed. The molar ratio of the reactants and the flow rate are critical parameters to control the reaction selectivity. A continuous flow of an inert gas is maintained throughout the reaction.
- **Reaction:** The reactants undergo a catalytic conversion over the Cs-ZSM-5 catalyst, leading to the formation of **6-Methyl-2-vinylpyridine** and other byproducts.
- **Product Collection:** The reaction products are cooled and collected in a condensation trap.
- **Purification:** The collected liquid product is then subjected to a purification process, typically fractional distillation under reduced pressure, to isolate the **6-Methyl-2-vinylpyridine** from unreacted starting materials and byproducts.
- **Analysis:** The purity and identity of the final product are confirmed using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

## Synthesis Workflow

The following diagram illustrates the key stages in the synthesis of **6-Methyl-2-vinylpyridine**.



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Caption: Synthesis workflow for **6-Methyl-2-vinylpyridine**.

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## References

- 1. echemi.com [echemi.com]
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